

A Comparative Analysis of Small Molecule PCSK9 Inhibitors: SBC-110736 in Focus

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Compound of Interest

Compound Name: SBC-110736

Cat. No.: B610721

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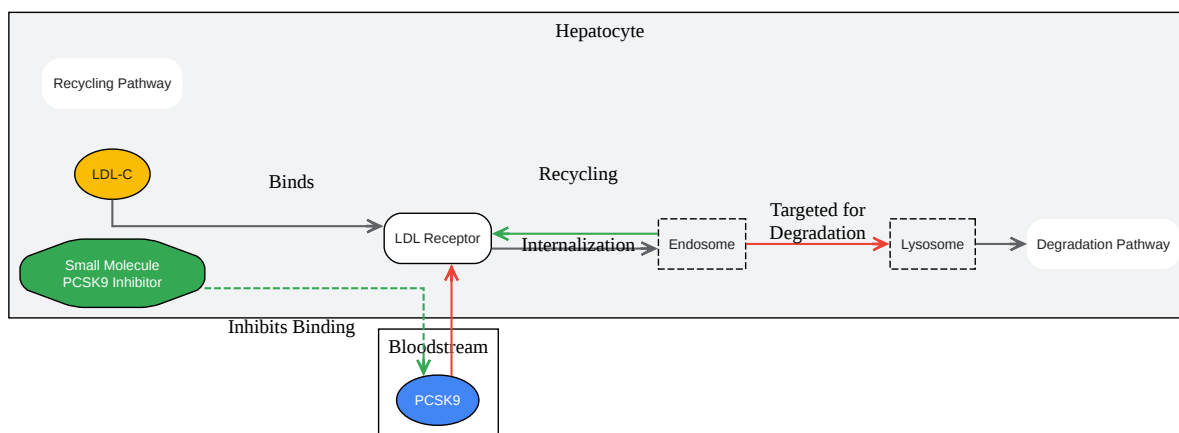
For Researchers, Scientists, and Drug Development Professionals

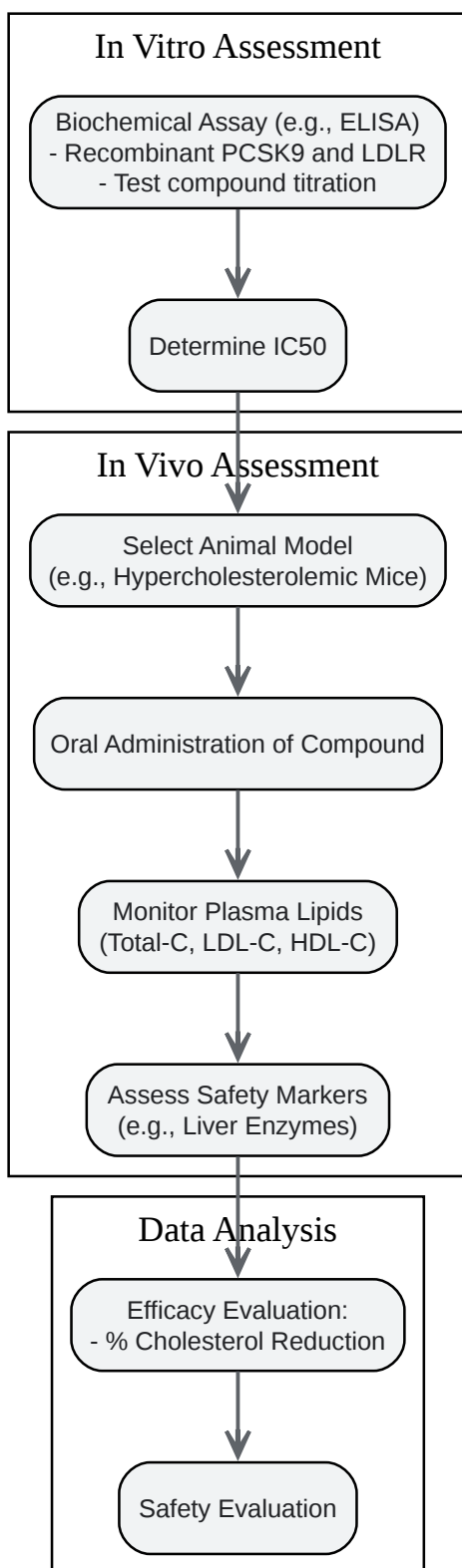
The quest for effective, orally available small molecule inhibitors of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9) represents a significant frontier in cardiovascular drug development. While monoclonal antibodies targeting PCSK9 have proven highly effective in reducing low-density lipoprotein cholesterol (LDL-C), the development of small molecule alternatives offers the promise of improved patient convenience and broader accessibility. This guide provides a comparative overview of the preclinical small molecule inhibitor **SBC-110736** against other notable small molecule PCSK9 inhibitors that have progressed to clinical evaluation, namely AZD0780 and enlicitide decanoate (MK-0616).

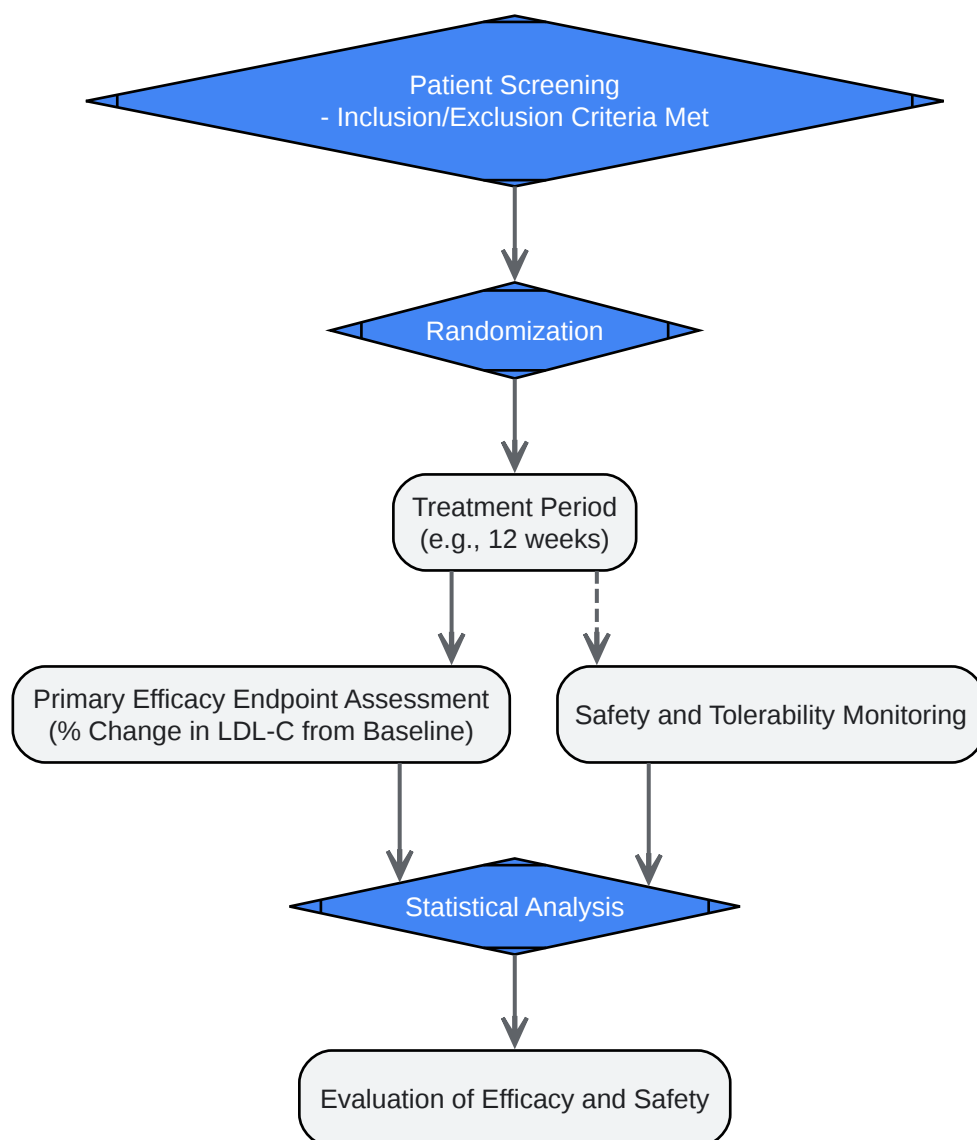
Mechanism of Action: A Shared Strategy

Small molecule PCSK9 inhibitors, including **SBC-110736**, function by disrupting the interaction between PCSK9 and the low-density lipoprotein receptor (LDLR). By preventing this binding, these inhibitors spare the LDLR from degradation, allowing it to be recycled back to the surface of hepatocytes. This increased population of LDLRs enhances the clearance of LDL-C from the bloodstream, thereby lowering plasma cholesterol levels.^[1]

Below is a diagram illustrating the signaling pathway of PCSK9 and the point of intervention for small molecule inhibitors.







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References

- 1. medkoo.com [medkoo.com]

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